

# Application Notes and Protocols for Iodine Tribromide in the Laboratory

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## Compound of Interest

Compound Name: *Iodine tribromide*

Cat. No.: *B1599007*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide comprehensive guidance on the safe handling, storage, and disposal of **iodine tribromide** ( $\text{IBr}_3$ ) in a laboratory setting. Adherence to these protocols is crucial for ensuring personnel safety and maintaining the integrity of the chemical.

## Physical and Chemical Properties

**Iodine tribromide** is a dark brown liquid with a pungent odor.<sup>[1]</sup> It is a highly reactive interhalogen compound with strong oxidizing properties.

Table 1: Physical and Chemical Properties of **Iodine Tribromide**

Property	Value	Reference
Chemical Formula	$\text{IBr}_3$	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	366.62 g/mol	<a href="#">[1]</a>
Appearance	Dark brown liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Density	3.41 g/mL at 20 °C	<a href="#">[1]</a>
Solubility	Miscible with ethanol and ethers. Good solubility in carbon disulfide.	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Geometry	T-shaped	<a href="#">[3]</a>

## Health and Safety Information

**Iodine tribromide** is classified as a corrosive substance that can cause severe skin burns and eye damage.[\[2\]](#) It is imperative to handle this chemical with appropriate personal protective equipment (PPE) in a well-ventilated area, preferably within a fume hood.

Table 2: Hazard Identification and Personal Protective Equipment (PPE)

Hazard	GHS Classification	Recommended PPE
Skin Corrosion/Irritation	Category 1B	Chemical-resistant gloves (e.g., nitrile), lab coat, closed-toe shoes
Serious Eye Damage/Irritation	Category 1	Safety goggles and a face shield
Inhalation	May cause respiratory irritation	Respiratory protection (use in a fume hood is mandatory)

## Handling and Storage Procedures

Proper handling and storage are critical to prevent accidents and degradation of **iodine tribromide**.

## Handling

- Engineering Controls: Always handle **iodine tribromide** in a certified chemical fume hood to minimize inhalation exposure. Ensure an eyewash station and safety shower are readily accessible.
- Personal Protective Equipment: Wear the PPE outlined in Table 2 at all times when handling the compound.
- Dispensing: Use glass or polytetrafluoroethylene (PTFE) equipment for transferring, as it is corrosive to many metals.
- Quenching: Unused or residual **iodine tribromide** should be quenched carefully. A recommended procedure is the slow addition to a stirred solution of sodium thiosulfate.

## Storage

- Conditions: Store in a cool, dry, and dark place. Recommended storage temperature is 2-8°C.[\[4\]](#)
- Containers: Keep in a tightly sealed, corrosion-resistant container, such as amber glass bottles, to protect from light and moisture.
- Incompatibilities: Avoid storage with combustible materials, reducing agents, and bases.
- Degradation: **Iodine tribromide** is sensitive to light, moisture, and heat.[\[1\]](#)
  - Hydrolysis: Reacts with water, potentially forming hydrobromic acid and iodic acid.
  - Thermal Decomposition: Can decompose upon heating to form iodine and bromine.[\[1\]](#)
  - Photodegradation: Exposure to light can induce decomposition.[\[1\]](#)

## Experimental Protocols

### Laboratory Synthesis of Iodine Tribromide

**Iodine tribromide** can be synthesized by the direct reaction of iodine and bromine.[\[3\]](#)

**Materials:**

- Iodine ( $I_2$ )
- Liquid Bromine ( $Br_2$ )
- Anhydrous solvent (e.g., carbon tetrachloride)
- Reaction flask with a dropping funnel and magnetic stirrer
- Ice bath

**Procedure:**

- In a fume hood, dissolve a known quantity of iodine in the anhydrous solvent in the reaction flask, cooled in an ice bath.
- Slowly add a stoichiometric amount of liquid bromine (1 mole of  $I_2$  to 3 moles of  $Br_2$ ) to the stirred solution via the dropping funnel.
- Maintain the temperature of the reaction mixture below 5°C throughout the addition.
- After the addition is complete, allow the mixture to stir for an additional hour at low temperature.
- The resulting dark brown solution is **iodine tribromide**. Due to its instability, it is often prepared *in situ* for immediate use.

## Bromination of an Alkene (Example: Stilbene)

While pyridinium tribromide is a safer alternative, **iodine tribromide** can be used for the bromination of alkenes.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

**Materials:**

- Alkene (e.g., trans-stilbene)
- Solution of **iodine tribromide** in a suitable solvent (e.g., glacial acetic acid)

- Reaction flask with a magnetic stirrer
- Ice bath

**Procedure:**

- Dissolve the alkene in the solvent in the reaction flask, cooled in an ice bath.
- Slowly add the **iodine tribromide** solution to the stirred alkene solution.
- Monitor the reaction by observing the disappearance of the dark brown color of the **iodine tribromide**.
- Once the reaction is complete, pour the mixture into water to precipitate the dibrominated product.
- Collect the product by vacuum filtration and wash with water.
- The crude product can be purified by recrystallization.

## Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

### Spill Cleanup

- Small Spills (in a fume hood):
  - Alert others in the vicinity.
  - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, dry sand).
  - Carefully collect the absorbed material into a sealed container for hazardous waste disposal.
  - Decontaminate the area with a sodium thiosulfate solution followed by water.
- Large Spills:

- Evacuate the laboratory immediately.
- Alert your institution's emergency response team.
- Prevent entry to the contaminated area.

## First Aid

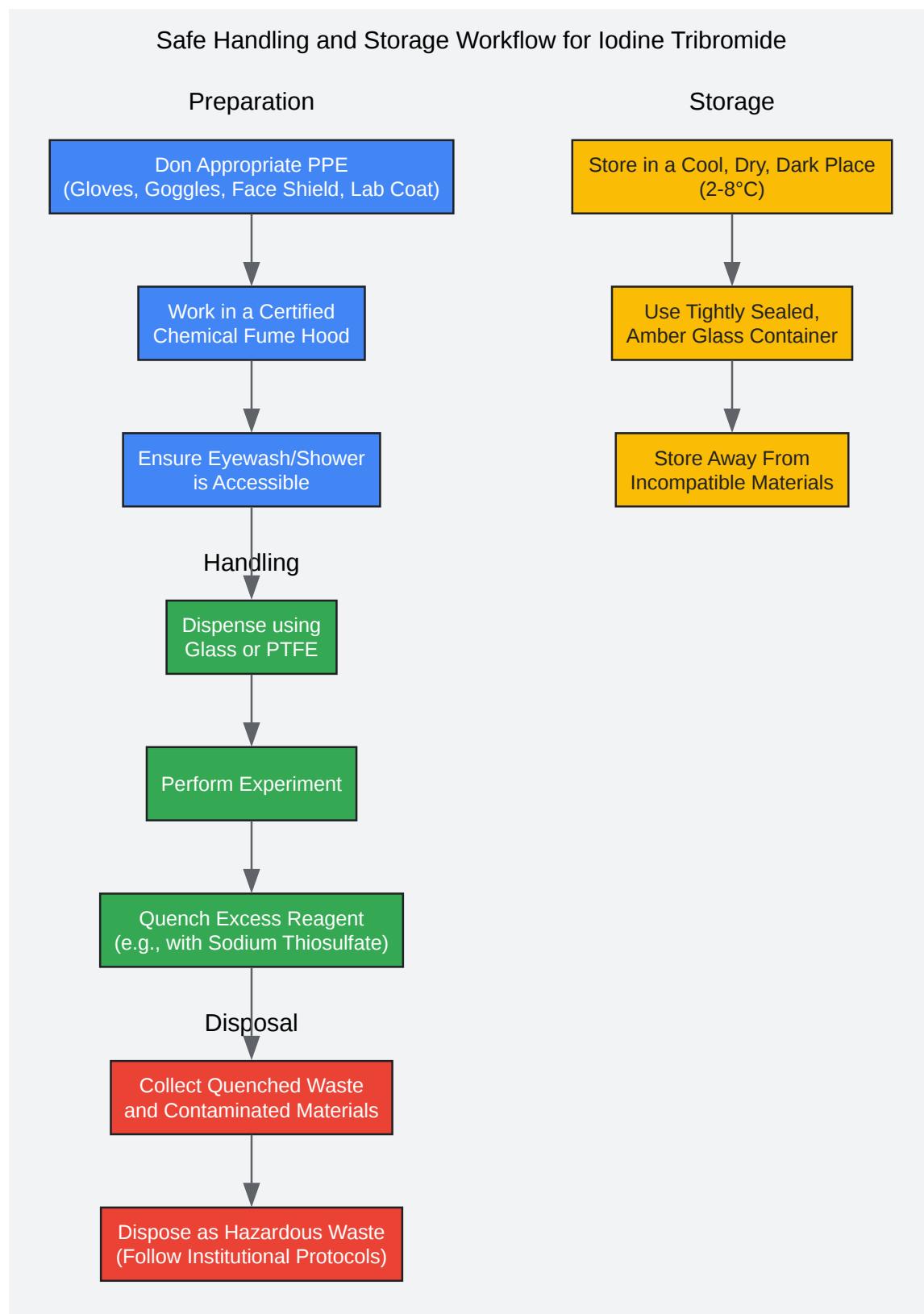
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Waste Disposal

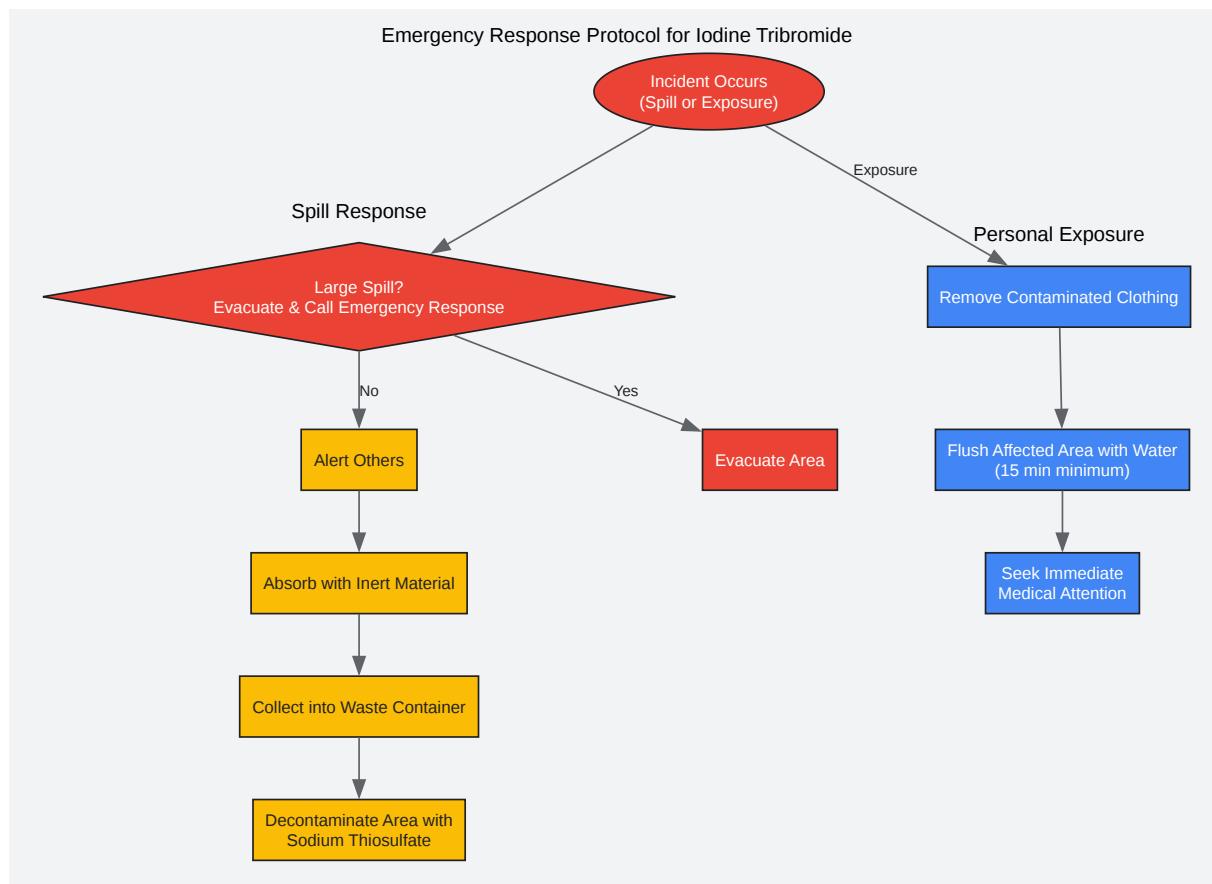
All waste containing **iodine tribromide** must be treated as hazardous waste.

- Quenching: Before disposal, excess **iodine tribromide** should be carefully quenched by slowly adding it to a stirred solution of a reducing agent like sodium thiosulfate. The reaction can be exothermic, so it should be done in an ice bath.
- Disposal: Collect the quenched solution and any contaminated materials in a properly labeled hazardous waste container for disposal according to your institution's and local regulations.[\[10\]](#)[\[11\]](#)[\[12\]](#)

## Diagrams

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Caption: Workflow for safe handling and storage of **iodine tribromide**.



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Caption: Emergency response protocol for **iodine tribromide** incidents.

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